

Technical Support Center: Troubleshooting Silver Dissolution in Nitric Acid

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Compound of Interest

Compound Name: Nitric acid;silver

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This guide is intended for researchers, scientists, and drug development professionals who are encountering issues with the incomplete dissolution of silver in dilute nitric acid. The following frequently asked questions (FAQs) and troubleshooting steps will help you identify and resolve common problems in your experimental setup.

Frequently Asked Questions (FAQs)

Q1: Why is my silver not dissolving, or dissolving very slowly, in dilute nitric acid?

A1: The rate of silver dissolution in nitric acid is influenced by several key factors. Incomplete or slow dissolution is often traced back to one or more of the following:

- **Incorrect Nitric Acid Concentration:** The concentration of nitric acid is critical. While it may seem counterintuitive, highly concentrated nitric acid can actually passivate the silver surface, slowing down or halting the reaction. Conversely, if the acid is too dilute, the reaction rate will also be very slow.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Low Temperature:** The dissolution of silver in nitric acid is an endothermic process, meaning it requires heat to proceed at a reasonable rate. Room temperature dissolution is possible but can be extremely slow.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Insufficient Surface Area:** The reaction occurs at the surface of the silver. If you are using large pieces of silver with a low surface-area-to-volume ratio, the dissolution will be slow.

- Presence of Impurities: Certain impurities in the silver, particularly gold, can form a protective layer that prevents the nitric acid from reaching the silver.[\[8\]](#)[\[9\]](#)
- Formation of an Insoluble Layer (Passivation): A layer of insoluble compounds can form on the silver's surface, preventing further reaction. This can happen if there are contaminants in your acid or on the silver itself.[\[10\]](#)

Q2: What is the optimal concentration of nitric acid for dissolving silver?

A2: For efficient dissolution of silver, a dilute solution of nitric acid is generally more effective than a concentrated one.[\[2\]](#)[\[3\]](#) Research indicates that the dissolution rate increases with acid concentrations up to approximately 10 mol/L, but decreases at higher concentrations.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) A common recommendation for practical purposes is to use a 1:1 dilution of concentrated (70%) nitric acid with distilled water.[\[3\]](#)

Q3: How does temperature affect the dissolution of silver in nitric acid?

A3: Increasing the temperature will significantly increase the rate of dissolution.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) Heating the solution helps to overcome the activation energy of the reaction. However, it is important to control the temperature to avoid an overly vigorous or runaway reaction, which can produce a large volume of nitrogen oxide fumes.[\[3\]](#) The reaction between silver and nitric acid is exothermic once it starts, so it can generate its own heat.[\[6\]](#)

Q4: Can impurities in my silver sample prevent it from dissolving?

A4: Yes, impurities can significantly hinder the dissolution process. Gold, in particular, is a common impurity that can cause issues. If the gold content in a silver alloy is too high (e.g., over 20%), it can form a coating on the surface that passivates the silver and prevents it from reacting with the nitric acid.[\[8\]](#)[\[9\]](#) Other metals like copper will typically dissolve along with the silver.[\[18\]](#)

Q5: What are the reddish-brown fumes produced during the reaction, and are they dangerous?

A5: The reddish-brown fumes are nitrogen dioxide (NO₂), which is a toxic and corrosive gas.[\[5\]](#)[\[7\]](#) This gas is a byproduct of the reaction between nitric acid and silver. It is crucial to perform this procedure in a well-ventilated fume hood to avoid inhalation.

Troubleshooting Guide

If you are experiencing incomplete dissolution of silver, follow these steps to diagnose and resolve the issue.

Parameter	Observation/Problem	Potential Cause	Recommended Action
Acid Concentration	The reaction is very slow or does not start.	The nitric acid may be too concentrated, causing passivation, or too dilute.[2][4]	Adjust the concentration. A 1:1 dilution of concentrated (70%) nitric acid with distilled water is a good starting point.[3]
Temperature	Dissolution is occurring, but at an impractically slow rate.	The reaction temperature is too low.[5][7]	Gently heat the solution. Be prepared to remove the heat source if the reaction becomes too vigorous.[6]
Surface Area	Large pieces of silver are dissolving very slowly from the outside in.	The surface area of the silver is insufficient.	Increase the surface area of the silver by using smaller pieces, such as shot, granules, or powder. [9]
Stirring	The solution around the silver is colored, but the bulk of the silver is not reacting.	A localized layer of saturated silver nitrate solution may be preventing fresh acid from reaching the silver surface.	Introduce or increase the rate of stirring to ensure the solution is homogeneous and the silver surface is constantly exposed to fresh acid.[15][17]
Impurities	A dark or metallic coating forms on the silver, and the reaction stops.	The silver may contain a high percentage of gold or other insoluble impurities.[8][9]	If high gold content is suspected, the silver may need to be alloyed with more silver or a base metal like copper to reduce the relative gold

percentage before
attempting dissolution.

Passivation	The reaction starts and then stops, even with sufficient acid and heat. A non-metallic film is visible on the silver.	Formation of an insoluble salt layer, such as silver chloride, if chloride ion contamination is present.	Ensure all glassware is clean and that the nitric acid and water used are free from chloride contamination.
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Experimental Protocols

Standard Protocol for Dissolving Silver in Dilute Nitric Acid

Objective: To completely dissolve a known quantity of silver metal in dilute nitric acid to form silver nitrate.

Materials:

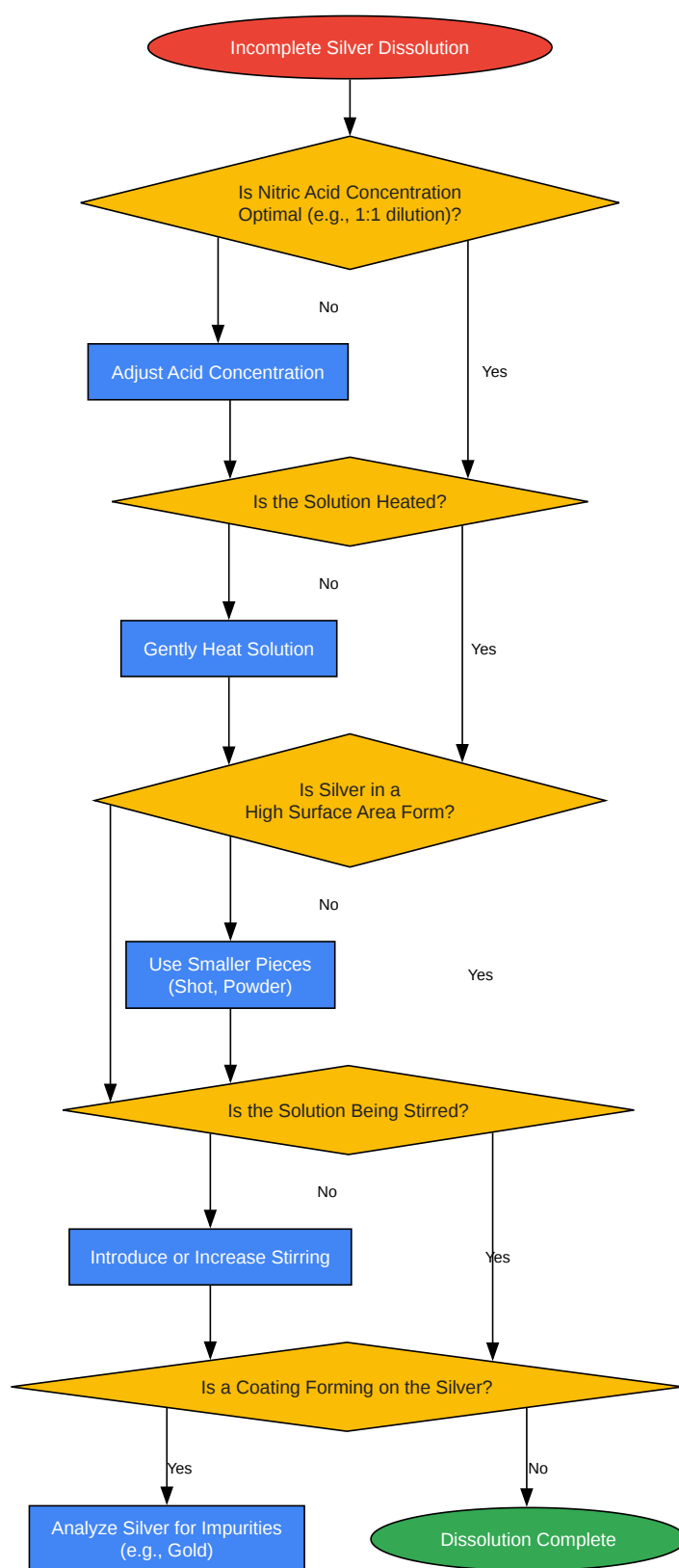
- Silver metal (e.g., shot, powder, or small pieces)
- Concentrated nitric acid (HNO_3 , ~70%)
- Distilled or deionized water
- Beaker or flask of appropriate size
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Graduated cylinders
- Personal Protective Equipment (PPE): chemical resistant gloves, safety goggles, lab coat

Procedure:

- Preparation:
 - Ensure all work is conducted in a certified fume hood.
 - Weigh the silver metal to be dissolved.
 - Place the silver in the beaker or flask.
 - Add a magnetic stir bar to the vessel.
- Acid Dilution and Addition:
 - In a separate beaker, carefully measure the required volume of concentrated nitric acid. A general guideline is to use approximately 1.5-2 mL of concentrated nitric acid for every gram of silver.
 - Measure an equal volume of distilled or deionized water.
 - Slowly add the concentrated nitric acid to the water while stirring. Always add acid to water, never the other way around.
 - Pour the diluted nitric acid solution over the silver in the reaction vessel.
- Reaction and Dissolution:
 - Place the beaker on the hot plate and begin stirring at a moderate speed.
 - Gently heat the solution. The reaction will become more vigorous as the temperature increases, and reddish-brown nitrogen dioxide gas will be evolved.[\[5\]](#)[\[7\]](#)
 - Maintain a gentle heat and continue stirring until all the silver has dissolved. The solution should become clear (it may be blue if copper is present as an impurity).
 - If the reaction slows and undissolved silver remains, it may be necessary to add a small amount of additional nitric acid.
- Completion and Cooling:

- Once all the silver is dissolved, turn off the heat and allow the solution to cool to room temperature.
- The resulting solution is aqueous silver nitrate.

Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for incomplete silver dissolution.

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References

- 1. quora.com [quora.com]
- 2. Sciencemadness Discussion Board - My silver powder won't dissolve in nitric acid - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. goldrefiningforum.com [goldrefiningforum.com]
- 4. goldrefiningforum.com [goldrefiningforum.com]
- 5. youtube.com [youtube.com]
- 6. youtube.com [youtube.com]
- 7. youtube.com [youtube.com]
- 8. researchgate.net [researchgate.net]
- 9. Instructions for Silver Refining using Acid | Shor International [ishor.com]
- 10. quora.com [quora.com]
- 11. scribd.com [scribd.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Kinetics of Silver Dissolution in Nitric Acid from Ag-Au_{0.04}-Cu_{0.10} and Ag-Cu_{0.23} Scraps [jmst.org]
- 15. silverstripe.fkit.hr [silverstripe.fkit.hr]
- 16. researchgate.net [researchgate.net]
- 17. pubs.acs.org [pubs.acs.org]
- 18. frtmachinery.com [frtmachinery.com]
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